

AChE-IN-17 solubility and preparation for experiments

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Compound of Interest

Compound Name: AChE-IN-17

Cat. No.: B12413709

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Application Notes and Protocols for AChE-IN-17

For Researchers, Scientists, and Drug Development Professionals

Introduction

AChE-IN-17, also identified as the prenylated flavanone glabranin, is a potent inhibitor of acetylcholinesterase (AChE) with an IC₅₀ value of 28.98 μ M. It has demonstrated neuroprotective properties by significantly preventing H₂O₂-induced cell death in PC12 cells. These characteristics make **AChE-IN-17** a compound of interest for research in neurodegenerative diseases. This document provides detailed protocols for the solubilization and preparation of **AChE-IN-17** for both in vitro and in vivo experimental settings.

Physicochemical Properties and Solubility

AChE-IN-17 is a white to off-white powder. As a prenylated flavonoid, it exhibits poor aqueous solubility but is soluble in several organic solvents.

Table 1: Solubility of **AChE-IN-17** (Glabranin)

Solvent	Solubility	Notes
DMSO	Soluble[1][2][3][4]	Recommended for preparing high-concentration stock solutions.
Chloroform	Soluble[1][2][3][4]	
Dichloromethane	Soluble[1][2][3][4]	
Ethyl Acetate	Soluble[1][2][3][4]	
Acetone	Soluble[1][2][3][4]	
Water	0.00096 g/L (calculated)[5]	Practically insoluble. Not recommended as a primary solvent.

Experimental Protocols

Preparation for In Vitro Assays

This protocol is designed for preparing **AChE-IN-17** solutions for use in cell-based assays.

Materials:

- **AChE-IN-17** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Cell culture medium appropriate for the cell line being used

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Weighing the Compound:** Accurately weigh the desired amount of **AChE-IN-17** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3244 mg of **AChE-IN-17** (Molecular Weight: 324.4 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the **AChE-IN-17** powder. For a 10 mM stock solution, add 100 μ L of DMSO for every 0.3244 mg of compound.
- **Vortexing:** Vortex the solution thoroughly until the **AChE-IN-17** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Storage:** Store the 10 mM stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Protocol for Preparing Working Solutions:

- **Thawing the Stock Solution:** Thaw an aliquot of the 10 mM **AChE-IN-17** stock solution at room temperature.
- **Serial Dilutions:** Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - **Important:** The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control group in your experiment contains the same final concentration of DMSO as the treatment groups.
- **Application to Cells:** Add the prepared working solutions to your cell cultures and proceed with the experimental protocol.

Preparation for In Vivo Studies

This protocol provides a general guideline for preparing a formulation of **AChE-IN-17** for administration in animal models. Note: As there is no specific published data on the in vivo administration of **AChE-IN-17**, this protocol is based on common formulation strategies for poorly water-soluble compounds. The final formulation should be optimized and tested for stability and tolerability in the specific animal model.

Materials:

- **AChE-IN-17** powder
- DMSO
- Tween® 80 (Polysorbate 80)
- Sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS)
- Sterile tubes
- Vortex mixer
- Sonicator (optional)

Protocol for Preparing a Vehicle for Oral or Intraperitoneal Administration:

A common vehicle for administering hydrophobic compounds in vivo is a mixture of DMSO, Tween® 80, and saline. A typical ratio is 10% DMSO, 10% Tween® 80, and 80% saline.

- **Initial Dissolution:** Dissolve the required amount of **AChE-IN-17** in DMSO.
- **Addition of Surfactant:** Add Tween® 80 to the DMSO solution and mix thoroughly by vortexing.
- **Addition of Saline:** Slowly add the saline or PBS to the DMSO/Tween® 80 mixture while continuously vortexing to form a stable emulsion or suspension. Sonication may be used to improve the homogeneity of the formulation.
- **Final Formulation:** The final formulation should be prepared fresh on the day of the experiment. Visually inspect the formulation for any precipitation before administration.

Example Formulation (for a 10 mg/kg dose in a 20g mouse with a 100 µL injection volume):

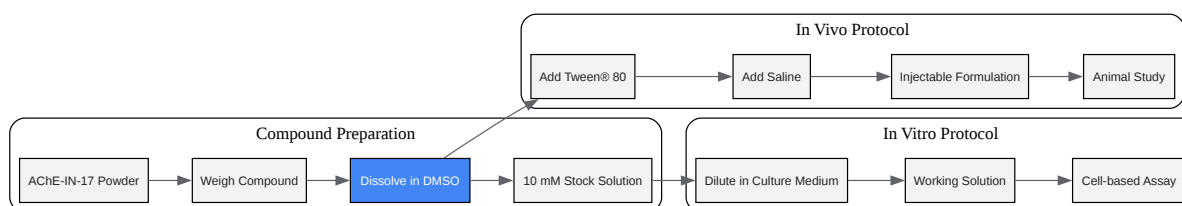
- **Calculate the required amount of AChE-IN-17:** For a 20g mouse, the dose is 0.2 mg. To prepare 1 mL of a 2 mg/mL solution (enough for multiple animals), weigh out 2 mg of **AChE-IN-17**.

- Prepare the vehicle:
 - Add 100 μ L of DMSO to the 2 mg of **AChE-IN-17** and vortex to dissolve.
 - Add 100 μ L of Tween® 80 and vortex.
 - Slowly add 800 μ L of sterile saline while vortexing.
- Administration: Administer the freshly prepared formulation to the animal via the desired route (e.g., oral gavage or intraperitoneal injection).

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **AChE-IN-17**.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, wash immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

Visualization of Experimental Workflow



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Caption: Experimental workflow for **AChE-IN-17** preparation.

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